

Safeguarding Your Laboratory: Proper Disposal of 1-Bromo-2-chloroethane

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For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. The proper disposal of chemical waste, such as **1-Bromo-2-chloroethane**, is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-Bromo-2-chloroethane**, ensuring the protection of both laboratory personnel and the environment.

Key Physical and Chemical Properties

Understanding the properties of **1-Bromo-2-chloroethane** is the first step in its safe handling and disposal. This data is crucial for assessing risks and implementing appropriate safety measures.



| Property | Value |
|---------------------|---|
| CAS Number | 107-04-0 |
| Molecular Formula | C ₂ H ₄ BrCl |
| Molecular Weight | 143.41 g/mol |
| Appearance | Colorless to slightly yellow liquid with a sweet, chloroform-like odor[1] |
| Boiling Point | 106-107 °C |
| Density | 1.723 g/mL at 25 °C |
| Solubility in Water | 6,900 mg/L at 25 °C[1][2] |
| Vapor Pressure | 40 mmHg at 29.7 °C |
| InChl Key | IBYHHJPAARCAIE-UHFFFAOYSA-N |

Hazard Profile and Safety Precautions

1-Bromo-2-chloroethane is a hazardous substance that requires careful handling. It is classified as toxic if swallowed, harmful in contact with skin or if inhaled, and is suspected of causing genetic defects and cancer.[3] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-impermeable gloves.
- Eye Protection: Use chemical safety goggles or a face shield.
- Respiratory Protection: A respirator is required when vapors or aerosols are generated.
- Clothing: Wear protective clothing to prevent skin contact.[2][3]

Handling:

Work in a well-ventilated area, preferably under a chemical fume hood.[2][4]



- Avoid breathing vapors, mist, or gas.[2][3]
- Prevent contact with skin and eyes.[2]
- Use non-sparking tools and explosion-proof equipment to prevent ignition.
- Do not eat, drink, or smoke when using this product.[3]

Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **1-Bromo-2-chloroethane** is through a licensed chemical destruction plant.[2] This typically involves controlled incineration with flue gas scrubbing to neutralize harmful combustion byproducts.[2] Under no circumstances should this chemical be discharged into sewer systems or the environment.[2][5]

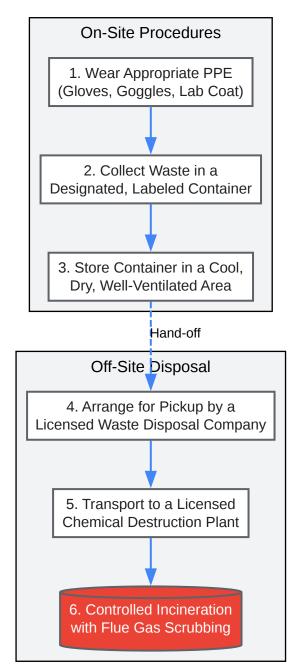
Waste Collection and Storage:

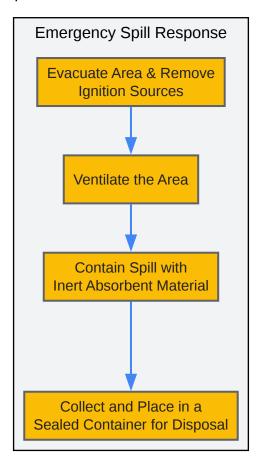
- Container: Collect waste 1-Bromo-2-chloroethane in a suitable, clearly labeled, and tightly closed container.[2]
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases, strong oxidizing agents, and magnesium.[1][2]
 [6] Keep away from heat, sparks, and open flames.[5]

Disposal Workflow:



1-Bromo-2-chloroethane Disposal Workflow





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Disposal Workflow Diagram

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.



- Evacuate and Secure: Evacuate personnel from the affected area and remove all sources of ignition.[2]
- Ventilate: Ensure adequate ventilation of the spill area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[2][5]
- Clean-up: Use an inert absorbent material, such as vermiculite or sand, to absorb the spill.[7]
 [8] Collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal.[2][8] Contaminated surfaces can be washed with 60-70% ethanol followed by soap and water.[1]

Regulatory Compliance

All disposal activities must be conducted in strict accordance with local, regional, and national hazardous waste regulations.[2][4] It is the responsibility of the waste generator to ensure complete and accurate classification of the waste and to follow all applicable laws.[4][8] Prior to implementing any land disposal of waste residue, consultation with environmental regulatory agencies is required for guidance on acceptable disposal practices.[1][9]

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